

Commercial Availability and Suppliers of 2-Amino-5-nitrobenzophenone: A Technical Guide

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Compound of Interest

Compound Name: 2-Amino-5-nitrobenzophenone

Cat. No.: B023384

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For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Amino-5-nitrobenzophenone is a key chemical intermediate, primarily recognized for its role in the synthesis of various pharmaceuticals, including benzodiazepines like nitrazepam and flunitrazepam.[1][2] Its availability, purity, and cost are critical considerations for researchers and developers in the fields of medicinal chemistry and pharmacology. This technical guide provides a comprehensive overview of the commercial availability of **2-Amino-5-nitrobenzophenone**, a detailed list of suppliers, and technical data to assist in sourcing this compound for research and development purposes.

Chemical Properties and Identifiers

A foundational understanding of the physicochemical properties of **2-Amino-5-nitrobenzophenone** is essential for its proper handling, storage, and application in experimental settings.

Property	Value	Reference
CAS Number	1775-95-7	[1][2][3][4][5][6]
Molecular Formula	C ₁₃ H ₁₀ N ₂ O ₃	[1][2][4][5][6]
Molecular Weight	242.23 g/mol	[1][2][4][5][6]
Appearance	Yellow to orange crystalline powder	[3][6][7]
Melting Point	161-168 °C	[1][5]
Purity (Typical)	≥98%	[2][3][8]
Synonyms	(2-Amino-5-nitrophenyl)phenylmethanone, 5-Nitro-2-aminobenzophenone	[1][2]

Commercial Suppliers and Availability

2-Amino-5-nitrobenzophenone is readily available from a variety of chemical suppliers, ranging from large multinational corporations to more specialized chemical synthesis companies. The tables below summarize a selection of prominent suppliers, their product offerings, and typical availability.

Major Global Suppliers

Supplier	Product Number(s)	Purity	Available Quantities
Sigma-Aldrich (Merck)	211737	≥98%	25 g, 100 g
Thermo Scientific (Alfa Aesar)	A1134	98%	100 g
TCI (Tokyo Chemical Industry)	A1134	>98.0% (HPLC)	25 g, Bulk
Biosynth	FA17471	Not specified	0.1 kg, 0.25 kg, 0.5 kg, 1 kg, 2 kg
Cayman Chemical	37876	≥98%	1 mg, 5 mg

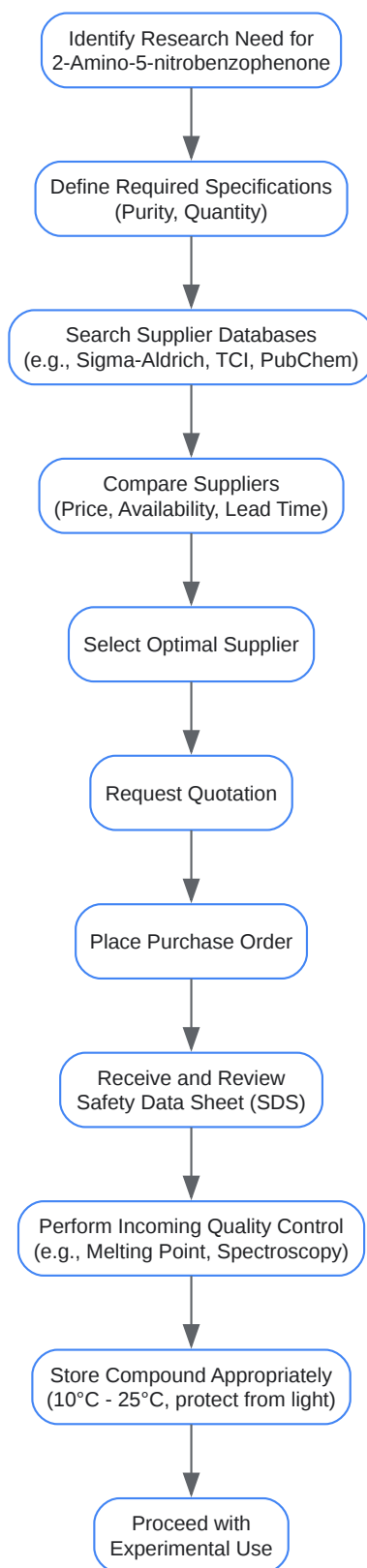
Regional and Specialized Suppliers

Supplier	Location	Purity	Notes
A B Enterprises	Mumbai, India	98%	Manufacturer and supplier.[5]
SDI	Gujarat, India	98% min, 99% min	Manufacturer and supplier, offers bulk packing.[6]
Xiamen Hisunny Chemical Co.,Ltd	China	Not specified	Supplier.[9]
Jiangsu Jingye Pharmaceutical Co., Ltd.	China	Not specified	Manufacturer of related compounds. [10]
ChemicalBook	Online Directory	Varies	Lists multiple suppliers, primarily from China.[7]

Note: Pricing and availability are subject to change. It is recommended to contact the suppliers directly for the most current information.

Sourcing Workflow

The process of acquiring **2-Amino-5-nitrobenzophenone** for research purposes can be streamlined by following a logical workflow. The diagram below illustrates the key decision-making steps involved.



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Caption: Workflow for sourcing **2-Amino-5-nitrobenzophenone**.

Experimental Protocol: Synthesis of 2-Amino-5-nitrobenzophenone

For researchers interested in the synthesis of this compound, a common method is the Friedel-Crafts acylation of p-nitroaniline with benzoyl chloride.^[1] The following protocol is adapted from a patented procedure.^[11]

Disclaimer: This protocol is for informational purposes only and should be carried out by qualified personnel in a properly equipped laboratory, following all appropriate safety precautions.

Materials:

- p-Nitroaniline
- Benzoyl chloride
- Anhydrous zinc chloride
- Toluene
- Hydrochloric acid (36%)
- Water

Equipment:

- Three-neck round-bottom flask
- Mechanical stirrer
- Thermometer
- Reflux condenser
- Heating mantle
- Scrubber

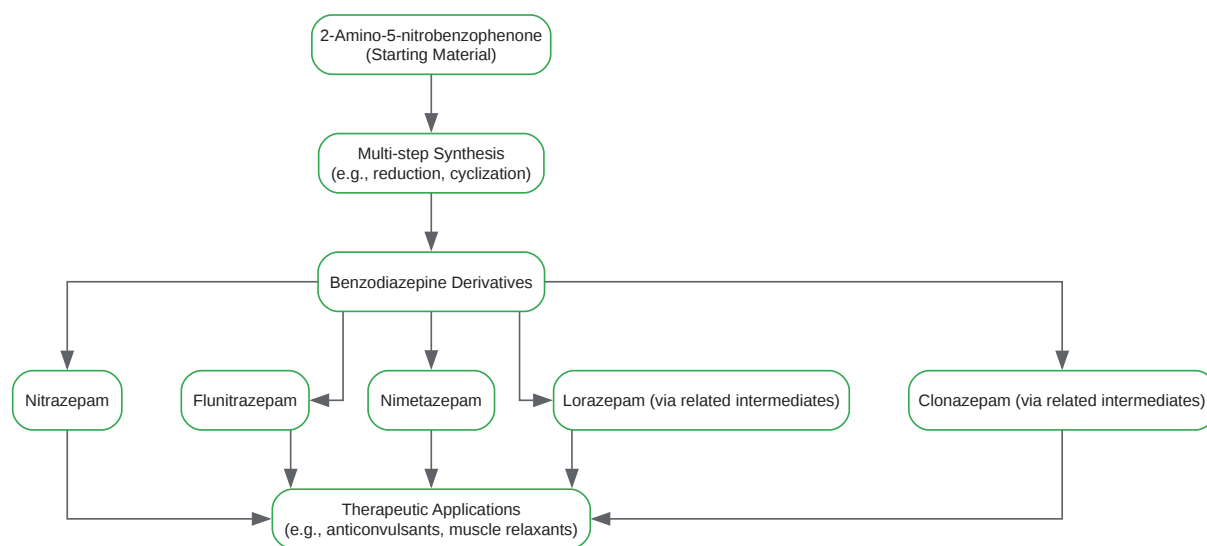
- Filtration apparatus

Procedure:

- **Reaction Setup:** In a 22-liter, three-neck flask equipped with a sealed stirrer, thermometer, and reflux condenser connected to a scrubber, charge 3.495 kg of benzoyl chloride and 2.087 kg of anhydrous zinc chloride.
- **Addition of p-Nitroaniline:** While stirring, heat the reaction mixture to an internal temperature of 140°C. Once the temperature is stable, add 1.657 kg of p-nitroaniline in small portions over approximately 30 minutes.
- **Reaction:** After the addition of p-nitroaniline is complete, raise the temperature to 200-205°C and maintain it for one hour.
- **Quenching:** Cool the reaction mixture. Cautiously add a mixture of 1.740 liters of water and 2.785 kg of 36% hydrochloric acid.
- **Crystallization and Isolation:** Allow the mixture to cool to room temperature, which should induce the crystallization of the product as brown crystals.
- **Purification:** Filter the crystals and wash them with a small amount of cold toluene.
- **Drying:** Dry the product in a vacuum oven at 60-80°C to yield **2-amino-5-nitrobenzophenone**. The expected melting point of the product is 158-159°C.[\[11\]](#)

Key Applications in Drug Development

The primary utility of **2-Amino-5-nitrobenzophenone** in the pharmaceutical industry is as a precursor for the synthesis of benzodiazepine drugs.[\[1\]](#) The amino and nitro groups, along with the benzophenone core, provide reactive sites for the construction of the characteristic diazepine ring structure.



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Caption: Role in benzodiazepine synthesis.

Safety and Handling

2-Amino-5-nitrobenzophenone is a chemical that requires careful handling. It is advisable to consult the Safety Data Sheet (SDS) provided by the supplier before use. General safety precautions include:

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.
- Ventilation: Use only in a well-ventilated area.
- Storage: Store in a cool, dry place away from incompatible materials. Keep the container tightly closed and protect from light.[1]

- First Aid: In case of contact with skin or eyes, rinse immediately with plenty of water. If inhaled, move to fresh air. Seek medical attention if any symptoms persist.

This guide provides a comprehensive starting point for researchers and drug development professionals seeking to procure and utilize **2-Amino-5-nitrobenzophenone**. By understanding its properties, availability, and synthesis, scientists can more effectively incorporate this important intermediate into their research and development workflows.

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